

# Application Note: Supramolecular Bis-Urea Networks for Advanced Coating Systems

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## Compound of Interest

Compound Name:	<i>N,N''-Propane-1,3-diylbis[N'-octadecylurea]</i>
CAS No.:	35674-65-8
Cat. No.:	B3262508

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## Executive Summary

This guide details the utilization of supramolecular bis-urea networks in high-performance coatings.[1] Unlike traditional covalent cross-linking, bis-urea motifs utilize reversible, directional hydrogen bonding to create dynamic polymer networks. These systems offer unique rheological control (thixotropy), intrinsic self-healing capabilities, and tunable mechanical properties. This document provides actionable protocols for synthesizing bis-urea additives, formulating self-healing coatings, and validating their performance through rigorous rheological and mechanical testing.[2]

## Technology Overview: The Bis-Urea Motif

The core technology relies on the bis-urea functional group, typically derived from the reaction of a diisocyanate with a monoamine (or vice versa).

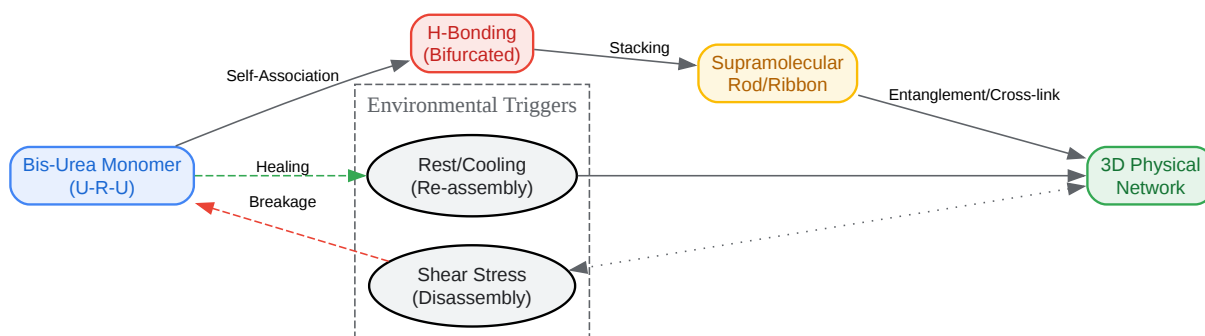
## Mechanism of Assembly

Bis-urea molecules self-assemble into long, non-covalent rod-like or ribbon-like structures via bifurcated hydrogen bonds.

- Primary Interaction: Each urea group acts as a double hydrogen bond donor and acceptor.
- Network Formation: These supramolecular "rods" physically cross-link the polymer matrix or solvent.
- Reversibility: Under shear stress or heat, the H-bonds dissociate, lowering viscosity (shear-thinning). Upon relaxation, the bonds reform, restoring structure (thixotropy).

## Visualization of Assembly Logic

The following diagram illustrates the hierarchical assembly from monomer to supramolecular network.



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Figure 1: Hierarchical assembly of bis-urea monomers into a thixotropic network. The reversible loop (bottom) enables self-healing and shear-thinning behavior.

## Key Applications & Formulations

### Rheology Modification (Thixotropic Additives)

Bis-urea derivatives, such as 2,4-bis(2-ethylhexylureido)toluene (EHUT), are potent thickeners for non-polar and medium-polarity solvents. They prevent pigment settling and sagging in paints.[3]

Comparative Performance Data:

Property	Standard HEUR Thickener	Bis-Urea Supramolecular Thickener
Mechanism	Hydrophobic Association	Hydrogen Bonding Arrays
Shear Sensitivity	Moderate	High (Excellent Sprayability)
Recovery Time	Slow (seconds to minutes)	Fast (milliseconds to seconds)
Sag Resistance	Good	Superior
Solvent Compatibility	Water/Polar	Tunable (Polar to Non-polar)

## Self-Healing Protective Coatings

Incorporating bis-urea motifs into a polymer backbone (e.g., polyurethane or polyacrylate) creates intrinsic self-healing materials.

- Mechanism: When scratched, the H-bonds break preferentially over covalent bonds. The mobility of the "broken" chains allows them to flow into the crack and reform H-bonds.
- Target: Automotive clear coats, anti-corrosion marine coatings.

## Experimental Protocols

### Protocol A: Synthesis of Bis-Urea Rheology Modifier (EHUT Type)

Target Molecule: A model bis-urea derived from 2,4-toluene diisocyanate (TDI) and 2-ethylhexylamine.

Safety: Isocyanates are sensitizers. Perform in a fume hood.

- Reagents:

- 2,4-Toluene diisocyanate (TDI) (1.0 eq)
- 2-ethylhexylamine (2.05 eq - slight excess)
- Solvent: Butyl acetate or Toluene (dry).
- Procedure:
  - Step 1: Charge a 3-neck flask with dry solvent under nitrogen atmosphere.
  - Step 2: Add TDI to the solvent. Cool to 0-5°C using an ice bath to control exotherm.
  - Step 3: Add 2-ethylhexylamine dropwise over 30 minutes. Maintain temperature < 20°C.
  - Step 4: Allow to warm to room temperature and stir for 4 hours. The solution will become viscous or form a gel depending on concentration.
  - Step 5: Precipitate the product in excess hexane or methanol (depending on solubility). Filter and dry under vacuum.
- Validation:
  - FTIR: Look for disappearance of N=C=O peak (~2270 cm<sup>-1</sup>) and appearance of Urea C=O (~1640 cm<sup>-1</sup>) and N-H (~3300 cm<sup>-1</sup>).

## Protocol B: Formulation of Self-Healing Polyurethane Coating

Objective: Create a clear coat that heals surface scratches at moderate temperature (60°C).

- Pre-polymer Synthesis:
  - React Polytetramethylene ether glycol (PTMG, Mw ~1000) with Isophorone Diisocyanate (IPDI) in a 1:2 molar ratio.
  - Stir at 80°C for 3 hours (Dibutyltin dilaurate catalyst, 0.05 wt%).
- Chain Extension (Supramolecular Motif):

- Dissolve the pre-polymer in DMF.
- Add a diamine chain extender capable of forming bis-urea linkages (e.g., trans-1,4-diaminocyclohexane) or simply react the isocyanate-terminated pre-polymer with an amine-terminated bis-urea intermediate.
- Note: A simpler route is using a commercially available supramolecular diol during the initial polymerization.
- Application:
  - Spin-coat the solution onto glass or steel substrates (1500 rpm, 30s).
  - Dry at 60°C for 24 hours to remove solvent.

## Protocol C: Characterization Workflow

### 1. Rheological Thixotropy Loop

Equipment: Rotational Rheometer (Cone-plate geometry). Method:

- Low Shear: 0.1 s<sup>-1</sup> for 60s (Measure initial viscosity).
- High Shear: Ramp to 1000 s<sup>-1</sup> or hold at 1000 s<sup>-1</sup> for 30s (Simulate spraying/brushing).
- Recovery: Immediate return to 0.1 s<sup>-1</sup> (Measure time to recover 90% of initial viscosity).  
Success Criteria: Instant drop in viscosity at step 2, rapid recovery (<10s) at step 3.

### 2. Self-Healing Scratch Test

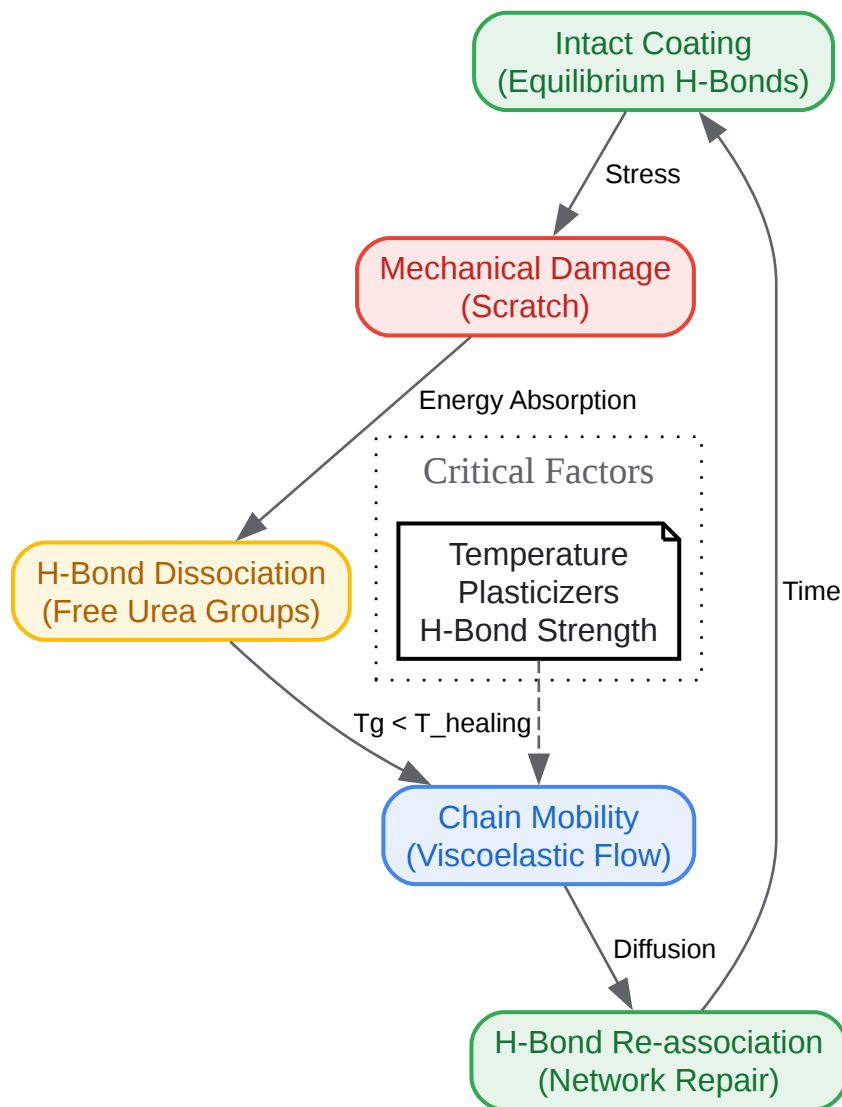
Equipment: Optical Microscope, Hot plate. Method:

- Create a standard scratch (width ~50 μm) using a razor blade or micro-indenter.
- Image the scratch (t=0).
- Heat sample to 60°C (or keep at RT if designed for ambient healing).
- Image at intervals (1h, 6h, 24h).

- Quantification: Healing Efficiency (%) =

## Mechanism of Self-Healing

The following diagram details the molecular events during the healing process.



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Figure 2: Step-by-step mechanism of self-healing in bis-urea supramolecular coatings.

## References

- Bouteiller, L. (2016). Bisurea-based supramolecular polymers: From structure to properties. *Comptes Rendus Chimie*. [Link](#)
- Mottoul, M. et al. (2020).[2] Self-healing polyacrylate coatings with dynamic H-bonds between urea groups. *Journal of Applied Polymer Science*. [Link](#)
- Rutgeerts, L.A.J. et al. (2019).[4] Robust scalable synthesis of a bis-urea derivative forming thixotropic and cytocompatible supramolecular hydrogels. *Chemical Communications*. [Link](#)
- Feula, A. et al. (2016). Healable Supramolecular Polyurethane Elastomers Possessing Pendant Bis-Aromatic Urea Recognition Units. *ACS Applied Polymer Materials*. [Link](#)
- Arkema Coating Materials.Rheology Modifiers: Urea Urethane Technology. [Link](#)

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- [2. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [3. dispersions-resins.basf.com](https://dispersions-resins.basf.com) [[dispersions-resins.basf.com](https://dispersions-resins.basf.com)]
- [4. Scientific Highlight: Novel supramolecular hydrogels for biomedical applications](#) [[materials.imdea.org](https://materials.imdea.org)]
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